

Isoliquiritin Apioside extraction time optimization

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Compound Focus: Isoliquiritin Apioside

CAS No.: 120926-46-7

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Extraction Methods & Optimized Times

The optimal extraction time is highly dependent on the technique and solvent system used. The table below summarizes key parameters from research for efficient ILA extraction.

Extraction Method	Optimal Time	Solvent System	Key Optimized Parameters	Efficiency / Yield Notes
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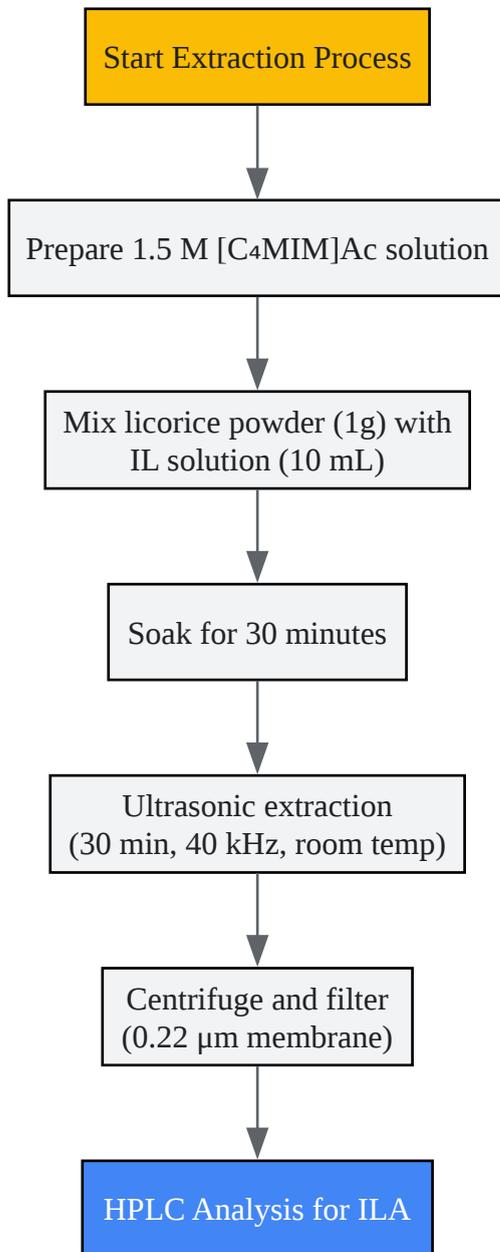
| **Ionic Liquid-Ultrasound Assisted Extraction (IL-UAE)** [1] | **30 minutes** | 1.5 M [C₄MIM]Ac (in water) [1] | • IL: 1-butyl-3-methylimidazolium acetate ([C₄MIM]Ac) • Solid-liquid ratio: 1:10 (g/mL) • Soaking time: 30 min (pre-extraction) [1] | Higher efficiency vs. conventional UAE; shorter time & lower solvent use vs. pharmacopoeia methods [1] | | **Ultrasound-Assisted Extraction (UAE)** [2] | **1 hour** (2 cycles) | 70% Ethanol [2] | • Solvent-to-solid ratio: 4:1 (mL/g) • Temperature: 22-24°C (ambient) [2] | Used for preparing a complex herbal extract (JGT-E) containing ILA [2] | | **Reflux Extraction** [3] | **1 hour** (2 cycles) | 70% Ethanol [3] | • Solvent-to-solid ratio: 1:10 (w/v) • Temperature: 100°C [3] | Traditional method for Zhigancao extract; ILA content: 33.72 mg/g in final extract powder [3] |

Detailed Experimental Protocols

Protocol 1: Ionic Liquid-Ultrasound Assisted Extraction (IL-UAE)

This method is recognized for its high efficiency and is considered a green alternative [1] [4].

Workflow Diagram



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Materials and Steps

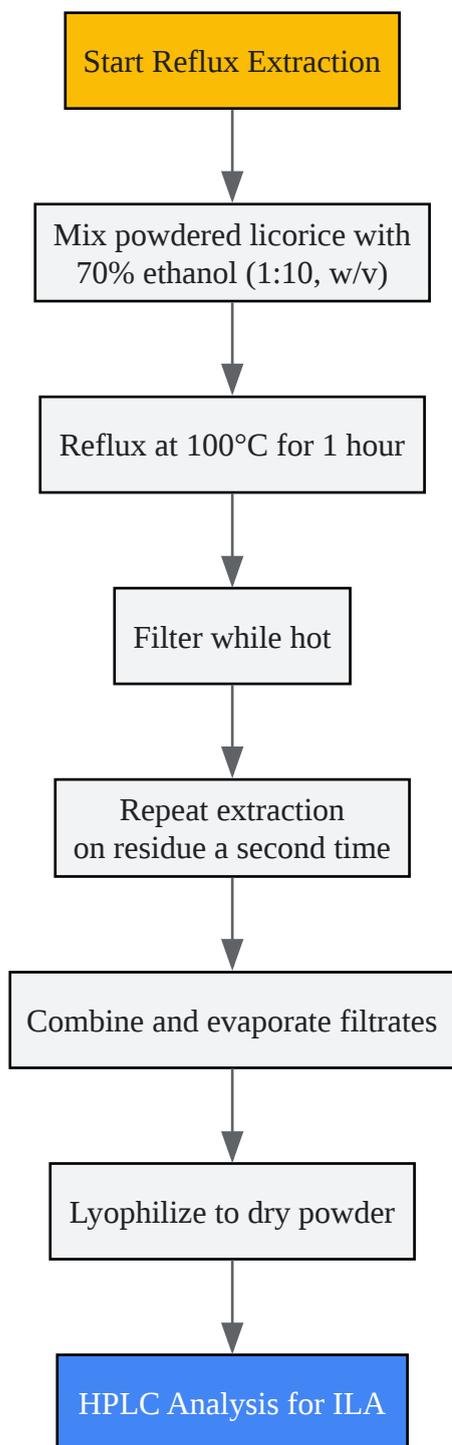
- **Ionic Liquid:** 1-butyl-3-methylimidazolium acetate ([C₄MIM]Ac) [1]

- **Equipment:** Ultrasonic bath (40 kHz, 300 W), centrifuge, analytical balance [1]
- **Procedure:**
 - **Sample Preparation:** Pulverize dried licorice roots and sieve through a 30-mesh screen [1].
 - **IL Solution Preparation:** Dissolve [C₄MIM]Ac in de-ionized water to a concentration of 1.5 M [1].
 - **Soaking:** Accurately weigh 1.0 g of licorice powder into a 50 mL flask. Add 10 mL of the 1.5 M IL solution and allow to soak for 30 minutes [1].
 - **Ultrasonic Extraction:** Place the flask in the ultrasonic bath and extract for 30 minutes at room temperature [1].
 - **Sample Recovery:** Centrifuge the extract solution, then filter the supernatant through a 0.22 μm nylon membrane prior to HPLC analysis [1].

Protocol 2: Ethanol Reflux Extraction

This is a more traditional and straightforward method.

Workflow Diagram



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Materials and Steps

- **Materials:** Powdered licorice, 70% ethanol, reflux condenser, rotary evaporator, freeze dryer [3].
- **Procedure:**
 - Weigh the powdered licorice material.

- Add 70% ethanol at a ratio of 1:10 (weight of material to volume of solvent).
- Reflux the mixture for 1 hour at 100°C.
- Filter the solution while it is still hot.
- Re-extract the residue from step 4 by repeating steps 2-4.
- Combine all filtered extracts and concentrate using a rotary evaporator.
- Lyophilize the concentrated extract to obtain a dry powder [3].

Troubleshooting Guide

Here are solutions to common problems encountered during ILA extraction.

Problem	Possible Causes	Suggested Solutions
Low ILA Yield	Inefficient cell disruption; suboptimal solvent.	• Ensure proper powder fineness (30 mesh) [1]. • Switch to a more efficient solvent like [C ₄ MIM]Ac IL [1]. • Add a soaking/pre-swelling step (30 min) before main extraction [1].
Long Extraction Time	Reliance on traditional methods.	• Integrate ultrasound to reduce time (30-60 min vs. several hours) [1] [4].
Inconsistent Results	Variable raw material quality; unstandardized process.	• Source licorice from genuine regions and control growth years [5] [6]. • Strictly control solvent concentration, temperature, and time [1] [3].
HPLC Quantification Issues	Poor peak resolution; complex sample matrix.	• Use a C18 column (e.g., Diamonsil C18, 150 x 4.6 mm, 5 µm) [3]. • Employ a mobile phase of water (0.1% phosphoric acid) and acetonitrile (72:28, v/v) [3]. • Set detection wavelength to 360 nm for ILA [3].

Key Optimization Principles

- **Solvent is Critical:** The choice of solvent dramatically impacts yield. **Ionic liquids (ILs)** like [C₄MIM]Ac can significantly outperform conventional solvents (methanol, water) by better disrupting plant cell walls and enhancing solubility [1].
- **Energy Assistance is Key:** Ultrasound energy creates cavitation that physically breaks down plant tissue, facilitating solvent access and reducing extraction time [1] [4].
- **Raw Material Quality Matters:** The **geographical origin and growth conditions** of licorice can significantly affect its chemical composition and ILA content. Consistent sourcing is vital for reproducible results [5] [6].

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